

# A Comparative Guide to (4-Aminocyclohexyl)methanol and Other Amino Alcohols in Synthesis

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (4-Aminocyclohexyl)methanol

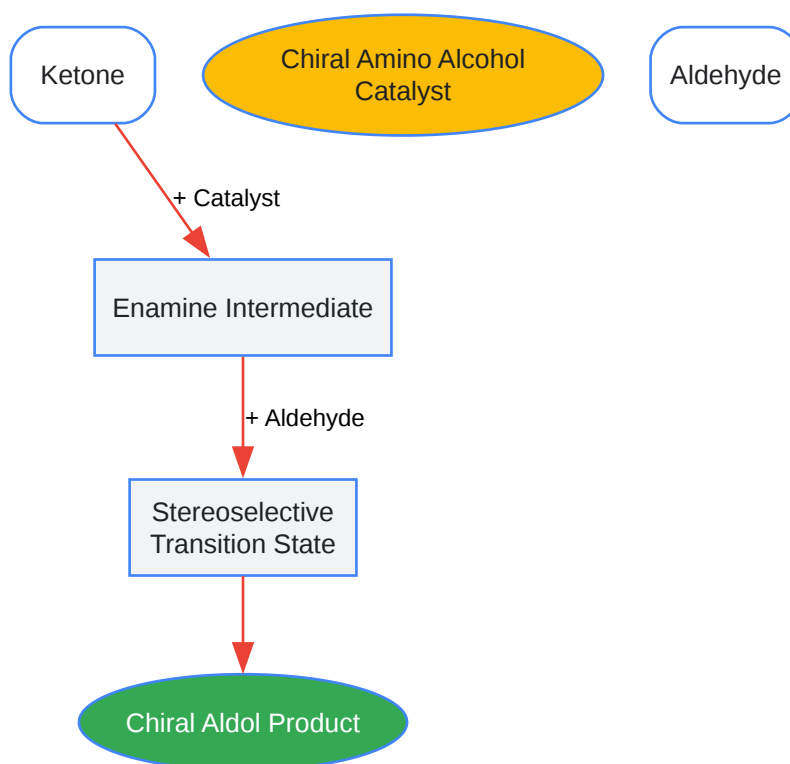
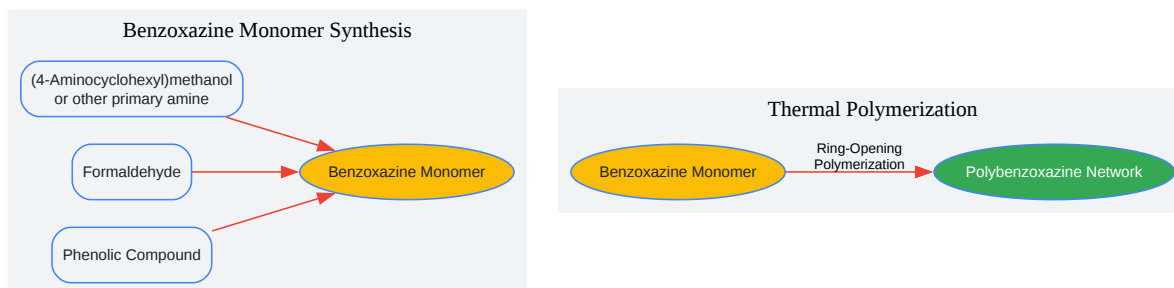
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For the discerning researcher, scientist, and drug development professional, the selection of the appropriate building blocks is a critical decision that profoundly influences the efficiency, stereoselectivity, and ultimate success of a synthetic route. Among the versatile synthons available, amino alcohols represent a cornerstone class of compounds, valued for their bifunctionality which allows for their application as intermediates, chiral auxiliaries, and catalysts. This guide provides an in-depth technical comparison of **(4-Aminocyclohexyl)methanol** with other prominent amino alcohols, namely the acyclic ethanolamine and the sterically hindered 2-amino-2-methyl-1-propanol. Our analysis is grounded in experimental data to provide an objective assessment of their respective performances in key synthetic applications.

## Introduction to (4-Aminocyclohexyl)methanol: A Cycloaliphatic Amino Alcohol

**(4-Aminocyclohexyl)methanol** is an organic compound featuring a cyclohexane ring substituted with both an amino group and a hydroxymethyl group.<sup>[1][2]</sup> This bifunctional nature, with the amine and alcohol moieties held in a specific spatial relationship by the rigid cyclohexane backbone, imparts unique chemical properties and reactivity. The compound exists as cis and trans diastereomers, with the trans isomer being particularly significant in pharmaceutical synthesis due to its well-defined stereochemistry.<sup>[3][4]</sup>



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## References

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- 4. [trans-4-aminocyclohexyl]methanol 97% | CAS: 1467-84-1 | AChemBlock [achemblock.com]
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